

Unraveling the Identity of C6H4BrFN2O2: A Case of Ambiguous Molecular Formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Bromo-5-fluoro-2-nitroaniline

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The molecular formula C6H4BrFN2O2 presents a significant challenge in unequivocally identifying a single, well-documented chemical compound for the development of a comprehensive technical guide. While the elemental composition suggests a substituted benzene ring, the specific arrangement and nature of the substituent groups cannot be definitively determined from the formula alone. This ambiguity necessitates a careful examination of plausible isomeric structures and a clarification of the intended molecule before a detailed technical whitepaper can be produced.

Analysis of the provided molecular formula suggests a benzene ring (C6) with four hydrogen atoms (H4), indicating a total of two substituents in addition to the bromine (Br) and fluorine (F) atoms. The N2O2 component is most commonly interpreted as two nitro groups (-NO2). However, a benzene ring substituted with one bromine, one fluorine, and two nitro groups would have the molecular formula C6H2BrFN2O4, leaving only two hydrogen atoms on the aromatic ring. The discrepancy in the number of hydrogen and oxygen atoms in the user-provided formula (C6H4BrFN2O2) makes it impossible to pinpoint a standard, widely researched compound.

Potential Isomeric Candidates and the Importance of Clarification

Given the provided formula, several structural isomers could theoretically exist, though they may not be chemically stable or well-characterized in scientific literature. It is highly probable

that the intended compound is a related, more common derivative and that the provided formula contains a typographical error.

Several plausible, well-documented compounds with similar components exist, and clarifying if one of these is the intended subject is the critical next step. These include:

- 1-Bromo-4-fluoro-2-nitrobenzene: With a molecular formula of C₆H₃BrFNO₂, this compound features one of each substituent on the benzene ring.[1][2][3][4]
- 4-Bromo-1-fluoro-2-nitrobenzene: Also with the formula C₆H₃BrFNO₂, this is an isomer of the previous compound with a different substitution pattern.[2][3]
- 1-Bromo-2,4-dinitrobenzene: This compound has the molecular formula C₆H₃BrN₂O₄ and contains two nitro groups and a bromine atom.[5][6]
- 1-Bromo-5-fluoro-2,4-dinitrobenzene: With a molecular formula of C₆H₂BrFN₂O₄, this compound incorporates all the specified substituent types (bromo, fluoro, and two nitro groups) on a benzene ring.[7]

To proceed with the creation of an in-depth technical guide that includes quantitative data, detailed experimental protocols, and visualizations of signaling pathways, a precise identification of the target molecule is essential. Without this clarification, any attempt to generate such a document would be based on speculation and would not meet the standards of a scientific or technical whitepaper.

We urge the user to verify the molecular formula and, if possible, provide an IUPAC name, CAS number, or a structural representation of the compound of interest. Upon receiving this clarification, a comprehensive and accurate technical guide can be developed to meet the specified requirements.

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- To cite this document: BenchChem. [Unraveling the Identity of C6H4BrFN2O2: A Case of Ambiguous Molecular Formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b129579#iupac-name-for-c6h4brfn2o2\]](https://www.benchchem.com/product/b129579#iupac-name-for-c6h4brfn2o2)

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